

Comparative Safety Guide: Evaluating Off-Target Effects of (4-Methoxycyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Methoxycyclohexyl)methanol

CAS No.: 101869-74-3

Cat. No.: B3045096

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Executive Summary: The Methyl-to-Methoxy Shift[1]

In the wake of the extensive toxicological profiling of 4-Methylcyclohexanemethanol (MCHM) following the Elk River spill, researchers have turned attention to structural analogs to understand structure-activity relationships (SAR) and identify safer industrial or pharmaceutical intermediates.[1]

(4-Methoxycyclohexyl)methanol (CAS 101869-74-3) represents a critical structural divergence from MCHM. By replacing the hydrophobic methyl group with a polar methoxy group, the physicochemical profile shifts significantly.[1] This guide outlines the framework for evaluating the "off-target" biological interactions (unintended toxicity) of this methoxy analog, using MCHM as the empirical reference standard.[1]

Key Insight: Preliminary in silico profiling suggests the methoxy substitution lowers lipophilicity (LogP ~0.8 vs. 1.5 for MCHM), potentially reducing membrane permeability and bioaccumulation.[1] However, this hypothesis requires rigorous validation using the protocols detailed below.

Comparative Profile: Methoxy- vs. Methyl- Analog[1]

The following table synthesizes predicted physicochemical properties and established toxicity baselines. Note that while MCHM data is empirically derived from NTP (National Toxicology Program) studies, data for the Methoxy analog is predictive and requires experimental verification.[1]

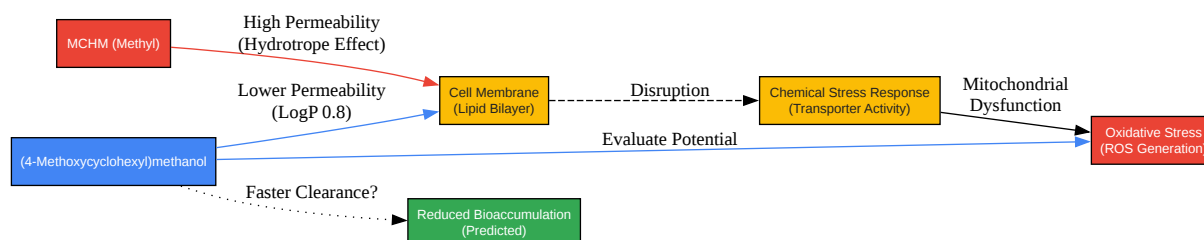
Feature	(4-Methoxycyclohexyl) methanol	MCHM (4-Methylcyclohexanem ethanol)	Implication for Off-Target Toxicity
CAS Number	101869-74-3	34885-03-5	Distinct chemical entities.[1]
Functional Group	Methoxy (-OCH ₃)	Methyl (-CH ₃)	Methoxy increases polarity/solubility.[1]
Predicted LogP	0.8 (Hydrophilic)	1.5 (Lipophilic)	Lower LogP suggests reduced passive membrane diffusion. [1]
H-Bond Acceptors	2	1	Increased water solubility; altered receptor binding potential.[1]
Primary Toxicity Mode	Predicted: Oxidative Stress / Irritation	Empirical: Membrane Disruption (Hydrotrope), Skin Irritation	MCHM acts as a hydrotrope; Methoxy analog may have reduced hydrotropic potency.[1]
Metabolic Liability	O-Demethylation potential	Hydroxylation / Oxidation	Methoxy group introduces specific metabolic clearance pathways (CYP450). [1]

Mechanism of Action: Off-Target Pathways[1]

To evaluate the safety of **(4-Methoxycyclohexyl)methanol**, one must screen for the specific "off-target" mechanisms identified in MCHM toxicity: Membrane Stress and Oxidative Stress.[1]

Pathway Visualization

The following diagram illustrates the comparative toxicological pathways. MCHM primarily disrupts membrane integrity.[1] The evaluation pipeline for the Methoxy analog focuses on determining if the lower lipophilicity mitigates this effect.[1]



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Caption: Comparative mechanistic pathways. Red paths indicate established MCHM toxicity; Blue paths indicate the evaluation hypothesis for the Methoxy analog.

Validated Experimental Protocols

Since public data for **(4-Methoxycyclohexyl)methanol** is limited, the following self-validating protocols are required to establish its safety profile. These methods are adapted from the NTP's assessment of MCHM.[1]

Protocol A: Zebrafish Embryo Developmental Toxicity (FET Test)

Purpose: To assess developmental toxicity and teratogenicity in a whole-organism model.[\[1\]](#)

This is the "Gold Standard" for screening cyclohexylmethanol derivatives.[\[1\]](#)

Methodology:

- Embryo Collection: Collect zebrafish embryos immediately post-fertilization.[\[1\]](#) Ensure viability >90%.
- Dechoriation: Enzymatically or manually remove chorion at 6 hours post-fertilization (hpf) to ensure direct compound exposure (critical for polar compounds like the Methoxy analog).[\[1\]](#)
- Exposure:
 - Prepare stock solution of **(4-Methoxycyclohexyl)methanol** in DMSO (max 0.1% final conc).
 - Dosing range: 0, 10, 50, 100, 200, 500 μ M.[\[1\]](#)
 - Include MCHM (Positive Control) and DMSO (Negative Control).
 - Distribute 1 embryo per well in 96-well plates.
- Endpoints (24 - 120 hpf):
 - Lethality: Coagulation of embryo.[\[1\]](#)
 - Morphology: Pericardial edema, yolk sac edema, spinal curvature (scoliosis/lordosis).[\[1\]](#)
 - Behavior: Photomotor response (movement in light/dark cycles) at 120 hpf.
- Validation Criteria: Negative control mortality must be <10%. MCHM positive control must show phenotype at >100 μ M (historical NTP data).[\[1\]](#)

Protocol B: High-Content Transcriptomic Profiling (In Vitro)

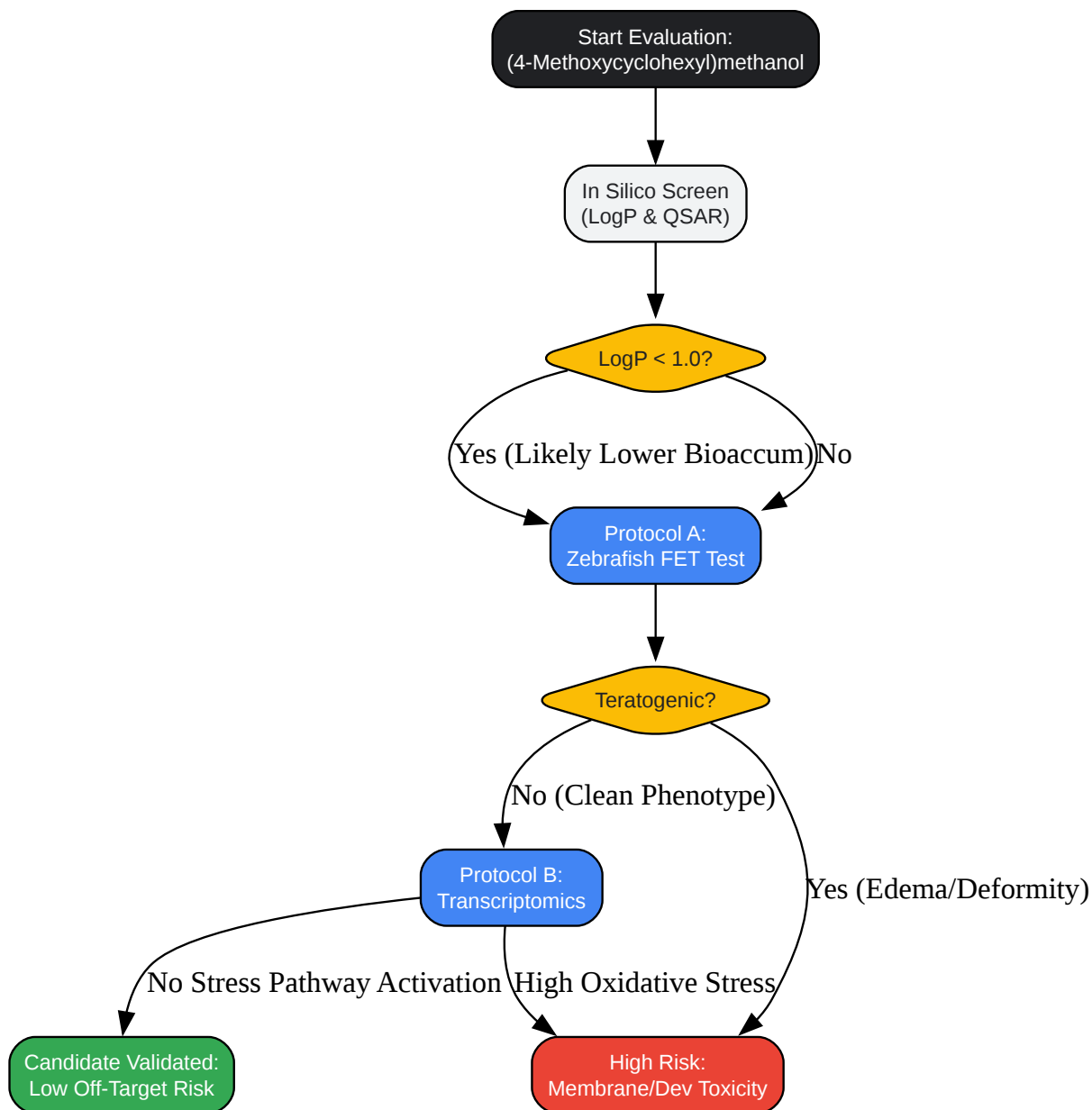
Purpose: To detect sub-cytotoxic "off-target" stress signaling (e.g., AhR activation, Oxidative Stress) that gross toxicity assays miss.[\[1\]](#)

Methodology:

- Cell Model: HepG2 (Metabolic competent) or A549 (Lung epithelial - relevant for inhalation/irritation).[\[1\]](#)
- Dosing: Treat cells for 6 and 24 hours at IC10 (sub-lethal) concentrations determined by MTT assay.
- RNA Extraction & Sequencing: Perform TempO-Seq or standard RNA-Seq targeting the S1500+ gene set (predictive toxicology genes).[\[1\]](#)
- Bioinformatics Pipeline:
 - Normalize counts (DESeq2).[\[1\]](#)
 - Pathway Enrichment: Focus on Nrf2 (Oxidative stress), p53 (DNA damage), and Unfolded Protein Response (UPR).[\[1\]](#)
 - Benchmark: Calculate the Transcriptional Benchmark Dose (BMD) and compare to MCHM.
- Interpretation: If the Methoxy analog induces Nrf2 pathways at significantly higher concentrations than MCHM, it is functionally safer regarding oxidative stress.[\[1\]](#)

Evaluation Workflow

Use this decision tree to interpret the data generated from the protocols above.



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Caption: Step-by-step decision matrix for validating the safety profile of the Methoxy analog.[1]

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